

In-Depth Technical Guide: Synthesis and Characterization of Disperse Green 9

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Compound of Interest

Compound Name: Disperse green 9

CAS No.: 58979-46-7

Cat. No.: B12378630

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Introduction

Disperse Green 9, with the Colour Index number 110795, is a monoazo dye belonging to the thiophene class of dyes.^[1] It is characterized by its green hue and is primarily utilized in the dyeing of hydrophobic fibers, particularly polyester, through high-temperature and high-pressure methods.^{[1][2]} Its molecular structure, which imparts its color and application properties, consists of a diazotized 2-amino-3,5-dinitrothiophene coupled with 3-acetylamino-N,N-diethylaniline.^[1] This technical guide provides a comprehensive overview of the synthesis and characterization of **Disperse Green 9**, including detailed experimental protocols, data presentation in structured tables, and visualizations of the synthesis workflow.

Physicochemical Properties

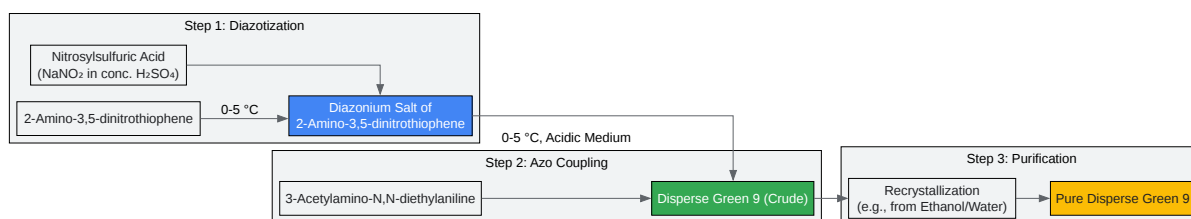
Disperse Green 9 is a green, uniform powder.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Disperse Green 9	[1]
C.I. Number	110795	[1]
CAS Number	71627-50-9	[1]
Molecular Formula	C ₁₆ H ₁₈ N ₆ O ₅ S	[1]
Molecular Weight	406.42 g/mol	[1]
Appearance	Green uniform powder	[1][2]
Solubility	Soluble in ethanol, DMF, and acetone. Insoluble in water.	[3]

Synthesis of Disperse Green 9

The synthesis of **Disperse Green 9** is a two-step process involving the diazotization of a heterocyclic amine followed by an azo coupling reaction.

Synthesis Workflow



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Caption: Synthesis workflow for **Disperse Green 9**.

Experimental Protocols

Step 1: Diazotization of 2-Amino-3,5-dinitrothiophene

The diazotization of 2-amino-3,5-dinitrothiophene is typically carried out using nitrosylsulfuric acid in a strong acidic medium at low temperatures to ensure the stability of the resulting diazonium salt.

- Materials:
 - 2-Amino-3,5-dinitrothiophene
 - Concentrated Sulfuric Acid (98%)
 - Sodium Nitrite (NaNO_2)
 - Ice
- Procedure:
 - Carefully prepare nitrosylsulfuric acid by slowly adding sodium nitrite to concentrated sulfuric acid, maintaining the temperature below 10 °C with an ice bath.
 - In a separate vessel, create a suspension of 2-amino-3,5-dinitrothiophene in a suitable acidic medium (e.g., a mixture of acetic acid and propionic acid).
 - Cool the amine suspension to 0-5 °C using an ice-salt bath.
 - Slowly add the pre-prepared cold nitrosylsulfuric acid to the stirred amine suspension, ensuring the temperature does not exceed 5 °C.
 - Continue stirring the mixture at 0-5 °C for 1-2 hours to ensure complete diazotization. The formation of the diazonium salt can be confirmed by a spot test with H-acid, which should show a distinct color change.

Step 2: Azo Coupling with 3-Acetylamino-N,N-diethylaniline

The diazonium salt is then coupled with 3-acetylamino-N,N-diethylaniline to form the azo dye.

- Materials:
 - Diazonium salt solution from Step 1
 - 3-Acetylamino-N,N-diethylaniline
 - Suitable solvent (e.g., acetic acid, ethanol)
 - Ice
 - Sodium Acetate (for pH adjustment, if necessary)
- Procedure:
 - Dissolve 3-acetylamino-N,N-diethylaniline in a suitable solvent and cool the solution to 0-5 °C in an ice bath.
 - Slowly add the cold diazonium salt solution to the stirred solution of the coupling component.
 - Maintain the temperature at 0-5 °C and continue stirring for several hours. The coupling reaction is typically carried out in an acidic medium.
 - The completion of the coupling reaction is indicated by the formation of a colored precipitate.
 - The crude **Disperse Green 9** is then isolated by filtration and washed with cold water to remove excess acid and other water-soluble impurities.

Step 3: Purification

The crude dye is purified by recrystallization to obtain a product with high purity.

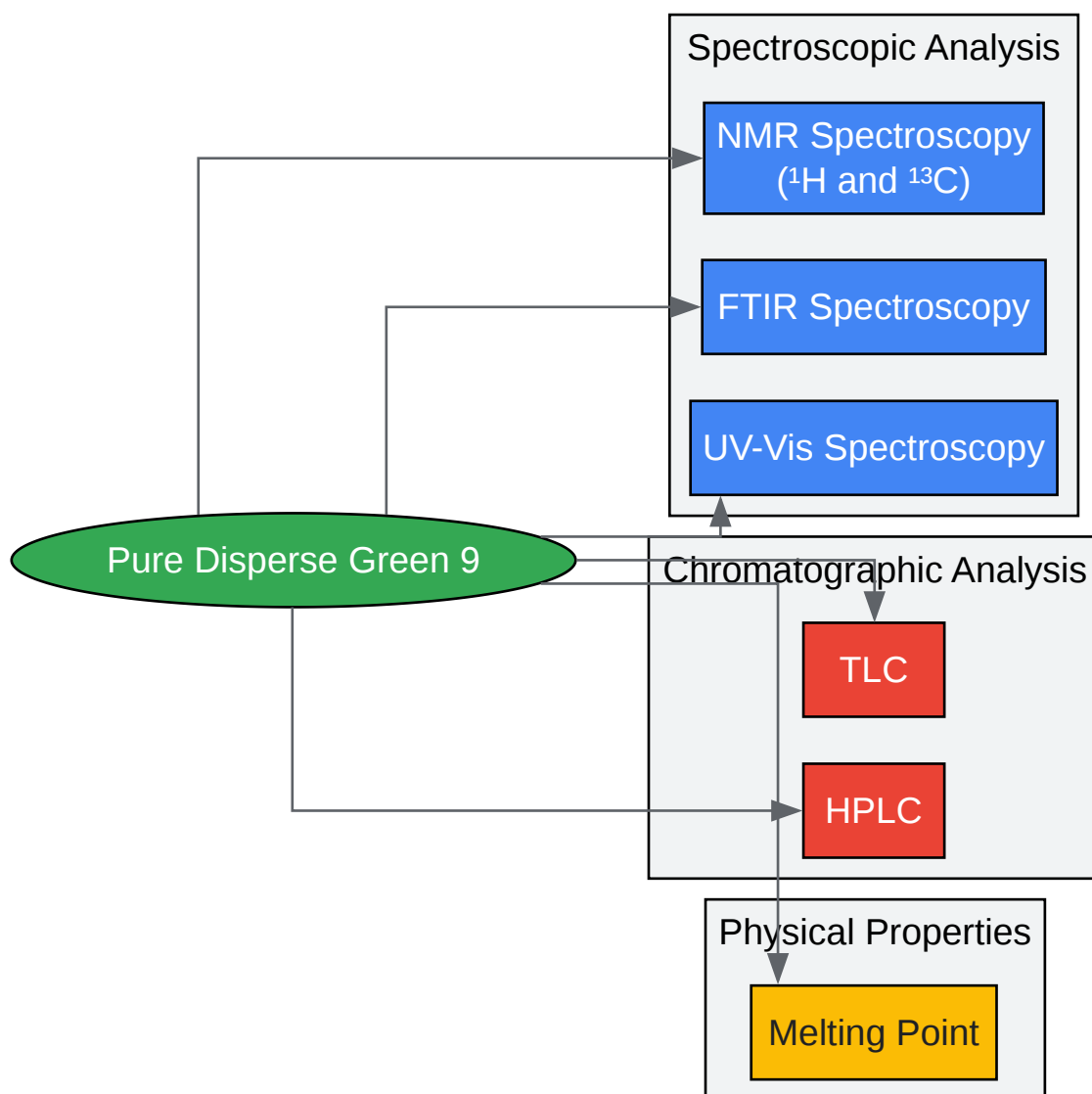
- Materials:
 - Crude **Disperse Green 9**

- Suitable solvent for recrystallization (e.g., ethanol, ethanol/water mixture)
- Procedure:
 - Dissolve the crude **Disperse Green 9** in a minimum amount of the hot recrystallization solvent.
 - If colored impurities are present, they can be removed by treating the hot solution with activated charcoal followed by hot filtration.
 - Allow the hot, clear solution to cool slowly to room temperature, and then in an ice bath to facilitate crystallization.
 - Collect the purified crystals by vacuum filtration and wash them with a small amount of cold solvent.
 - Dry the crystals in a vacuum oven at a suitable temperature.

Characterization of Disperse Green 9

The synthesized **Disperse Green 9** should be characterized using various analytical techniques to confirm its structure and purity.

Analytical Workflow



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Caption: Analytical workflow for the characterization of **Disperse Green 9**.

Spectroscopic Characterization

UV-Visible Spectroscopy

UV-Vis spectroscopy is used to determine the maximum absorption wavelength (λ_{max}) of the dye, which is responsible for its color.

- Experimental Protocol:

- Solvent: Ethanol or Dimethylformamide (DMF)
- Procedure: A dilute solution of **Disperse Green 9** is prepared in the chosen solvent. The UV-Vis spectrum is recorded over a wavelength range of approximately 200-800 nm.
- Expected Data: The spectrum is expected to show a strong absorption band in the visible region, characteristic of the green color. The λ_{max} is a key parameter for the identification and quantification of the dye.

Parameter	Expected Value
λ_{max}	In the visible region, contributing to the green color

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Experimental Protocol:
 - Sample Preparation: KBr pellet method. A small amount of the dye is ground with dry potassium bromide (KBr) and pressed into a thin pellet.
 - Procedure: The IR spectrum is recorded in the range of 4000-400 cm^{-1} .
- Expected Data:

Wavenumber (cm ⁻¹)	Assignment
~3400-3200	N-H stretching (secondary amide)
~3100-3000	C-H stretching (aromatic)
~2980-2850	C-H stretching (aliphatic)
~1680-1640	C=O stretching (amide)
~1600-1450	C=C stretching (aromatic) and N=N stretching (azo)
~1550 and ~1350	N-O stretching (nitro group)
~1300-1000	C-N stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to elucidate the detailed molecular structure of the dye.

- Experimental Protocol:
 - Solvent: Deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆)
 - Procedure: The NMR spectra are recorded on a high-resolution NMR spectrometer.
- Expected Data: The ¹H NMR spectrum will show signals for the aromatic protons, the protons of the diethylamino group, the acetyl group, and the amide proton. The ¹³C NMR spectrum will show signals for all the unique carbon atoms in the molecule.

Chromatographic Characterization

High-Performance Liquid Chromatography (HPLC)

HPLC is used to determine the purity of the synthesized dye.

- Experimental Protocol:
 - Column: A reversed-phase C18 column is typically used.

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Detector: A Diode Array Detector (DAD) or a UV-Vis detector set at the λ_{max} of the dye.
- Expected Data: A pure sample of **Disperse Green 9** should show a single major peak in the chromatogram.

Dyeing and Fastness Properties

Disperse Green 9 is primarily used for dyeing polyester fibers. The fastness properties of the dyed fabric are important indicators of its performance.

Fastness Property	Test Method	Rating (1-5, 5=Excellent; Lightfastness 1-8, 8=Excellent)
Light Fastness (Xenon Arc)	ISO 105-B02	5-6
Washing Fastness	ISO 105-C06	4-5
Sublimation Fastness	ISO 105-P01	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4

Conclusion

This technical guide has outlined the synthesis and characterization of **Disperse Green 9**. The synthesis involves a well-established diazotization and azo coupling procedure.

Comprehensive characterization using spectroscopic and chromatographic techniques is essential to confirm the structure and purity of the final product. The dyeing and fastness properties of **Disperse Green 9** make it a suitable colorant for polyester fibers in the textile industry. This guide provides the necessary information for researchers and scientists to synthesize and characterize this important disperse dye.

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